analytical techniques for 4-Hydroxyl-7-bromobenzoxazole characterization

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Compound of Interest

Compound Name: *4-Hydroxyl-7-bromobenzoxazole*

Cat. No.: *B13691358*

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Application Note: Comprehensive Analytical Characterization of **4-Hydroxyl-7-bromobenzoxazole**

Executive Summary

4-Hydroxyl-7-bromobenzoxazole (7-bromo-1,3-benzoxazol-4-ol) is a highly functionalized heterocyclic building block. Benzoxazole scaffolds feature prominently in diverse synthetic and natural product-derived pharmaceuticals, often exhibiting significant antitumor, antimicrobial, and enzyme-inhibitory activities[1][2]. Because the pharmacological efficacy of these derivatives is highly dependent on their substitution patterns, rigorous structural elucidation of intermediates like **4-hydroxyl-7-bromobenzoxazole** is critical.

This application note provides an autonomous, self-validating analytical system for the characterization of **4-hydroxyl-7-bromobenzoxazole**. By combining High-Resolution Mass Spectrometry (HRMS), Multinuclear 2D NMR, and HPLC-DAD, researchers can definitively confirm regiochemistry, verify isotopic signatures, and establish chromatographic purity for downstream drug development workflows.

Part 1: Mechanistic Rationale & Analytical Strategy

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To avoid the common pitfalls of misassigned regioisomers in heterocyclic synthesis[2], our analytical strategy relies on orthogonal techniques that cross-validate one another:

- Regiochemistry via 2D NMR: The benzoxazole core is numbered such that oxygen is position 1 and nitrogen is position 3. A 4-OH, 7-Br substitution pattern leaves only two adjacent protons on the carbocyclic ring (positions 5 and 6), plus the isolated proton at C2. This creates a highly diagnostic AB spin system (ortho coupling, J≈8.5 Hz) in the 1 H NMR spectrum. Utilizing HMBC (Heteronuclear Multiple Bond Correlation) allows us to trace long-range couplings from the phenolic -OH and the C5/C6 protons to the bridgehead carbons, definitively proving the 4,7-substitution pattern rather than a 4,5- or 4,6-isomer.

- Isotopic Signature via LC-HRMS: Bromine possesses a unique isotopic distribution, existing as 79 Br and 81 Br in a nearly 1:1 ratio (50.69% to 49.31%). Electrospray Ionization (ESI) paired with HRMS provides an immediate, self-validating internal control: the presence of a distinct M and M+2 doublet of equal intensity confirms mono-bromination, while the exact mass confirms the elemental composition (C7H4BrNO2). Negative ionization mode (ESI-) is specifically chosen due to the high acidity of the phenolic hydroxyl group.

- Chromatographic Purity via HPLC-DAD: Benzoxazoles possess a highly conjugated π -system resulting in strong UV absorbance (λmaxtypically 280–320 nm)[1][3]. HPLC coupled with a Diode Array Detector (DAD) ensures that any structurally similar impurities (such as des-bromo byproducts or oxidized quinone-like degradants) are baseline resolved and quantified.

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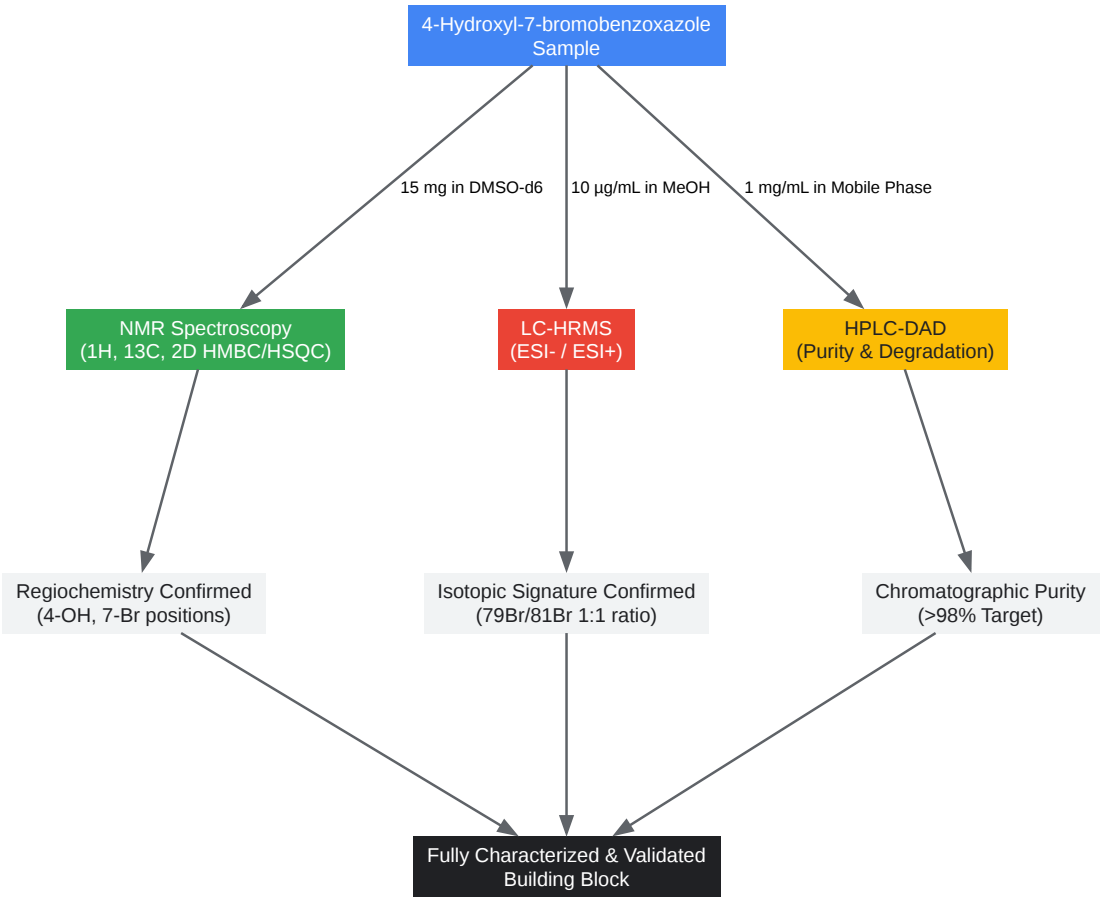

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Fig 1: Orthogonal analytical workflow for benzoxazole characterization and validation.

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Part 2: Experimental Protocols & Methodologies

Protocol A: Structural Elucidation via NMR Spectroscopy

Rationale: DMSO- d6is selected as the solvent because it disrupts intermolecular hydrogen bonding, slowing down the exchange rate of the phenolic -OH proton. This allows the -OH proton to appear as a sharp, distinct peak, enabling vital 2D HMBC correlations.

Step-by-Step Methodology:

- Sample Preparation: Dissolve 15 mg of the synthesized **4-hydroxyl-7-bromobenzoxazole** in 0.6 mL of anhydrous DMSO- d6containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard.
- Instrument Setup: Transfer the solution to a 5 mm NMR tube. Acquire data on a 400 MHz or 600 MHz NMR spectrometer at 298 K.
- 1D Acquisition:
  - Acquire a 1 H spectrum (16 scans, relaxation delay D1=2 s).
  - Acquire a 13 C{1H} spectrum (1024 scans, D1=2 s) to observe all 7 carbon environments.
- 2D Acquisition: Run 1 H- 13 C HSQC (to assign protonated carbons) and 1 H- 13 C HMBC (optimized for long-range coupling nJCH=8 Hz).
- Self-Validation Check: Locate the -OH proton signal (~10.5 ppm). In the HMBC spectrum, verify cross-peaks from this proton to C4, C3a, and C5. This definitively anchors the hydroxyl group to position 4.

Protocol B: Exact Mass and Isotopic Profiling via LC-HRMS

Step-by-Step Methodology:

- Sample Preparation: Prepare a 1 mg/mL stock solution in LC-MS grade Methanol. Dilute to a working concentration of 10 µg/mL using Methanol/Water (50:50, v/v).

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- Instrument Setup: Inject 2 µL into an LC-HRMS system (e.g., Q-TOF or Orbitrap) equipped with a heated ESI source.
- MS Parameters:
  - Polarity: Negative Ion Mode (ESI-).
  - Capillary Voltage: 2.5 kV.
  - Desolvation Temperature: 350 °C.
  - Mass Range: m/z 50 to 500.
- Data Analysis: Extract the chromatogram for the calculated [M−H]− exact mass. Verify the presence of the M+2 peak at ~97% relative abundance to the monoisotopic peak.

Protocol C: Purity Profiling via HPLC-DAD

Step-by-Step Methodology:

- Column Selection: Use a reversed-phase C18 column (e.g., 4.6 x 150 mm, 3 µm particle size) maintained at 30 °C.
- Mobile Phase Preparation:
  - Solvent A: Optima-grade Water with 0.1% Formic Acid.
  - Solvent B: Optima-grade Acetonitrile with 0.1% Formic Acid.
- Gradient Elution: Run the gradient specified in Table 3 at a flow rate of 1.0 mL/min.
- Detection: Monitor UV absorbance at 254 nm (general aromatic) and 280 nm (benzoxazole maximum). Purity is calculated by the area normalization method (Target: >98% Area).

Part 3: Quantitative Data & Expected Results

Table 1: Expected NMR Chemical Shifts and Key 2D Correlations (DMSO- d6, 400 MHz)

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Position	1 H Shift (ppm), Multiplicity, J (Hz)	13 C Shift (ppm)	Key HMBC Correlations (1 H → 13 C)
2	8.75 (s, 1H)	~153.0	C3a, C7a
3a	-	~141.5	-
4	-	~149.0	-
4-OH	10.50 (br s, 1H)	-	C3a, C4, C5
5	6.85 (d, 1H, J=8.6)	~112.0	C4, C7, C3a
6	7.45 (d, 1H, J=8.6)	~128.0	C4, C7a, C7
7	-	~102.5	-
7a	-	~148.0	-

Note: H5 is shielded by the electron-donating ortho-hydroxyl group, shifting it upfield relative to H6, which is adjacent to the electron-withdrawing bromine.

Table 2: HRMS Isotopic Pattern Calculation (C7H4BrNO2, [M−H]−)

Isotope	Exact Mass (m/z)	Relative Abundance	Diagnostic Value
79 Br (M)	211.9347	100.0 %	Confirms exact elemental composition.
81 Br (M+2)	213.9326	~97.3 %	Self-validating proof of mono-bromination.

Table 3: HPLC-DAD Gradient Conditions for Purity Profiling

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Time (min)	% Solvent A (Water + 0.1% FA)	% Solvent B (ACN + 0.1% FA)	Curve
0.0	95	5	Initial
2.0	95	5	Isocratic Hold
10.0	5	95	Linear Ramp
12.0	5	95	Wash
12.1	95	5	Re-equilibration
15.0	95	5	End

Part 4: Mass Spectrometry Fragmentation Pathway

Upon collision-induced dissociation (CID) in the mass spectrometer, the [M−H]− ion undergoes characteristic fragmentation. The oxazole ring commonly fractures via the loss of carbon monoxide (CO) or hydrogen cyanide (HCN), while higher collision energies will cleave the C-Br bond, yielding a distinct bromide anion (m/z 78.9 / 80.9).

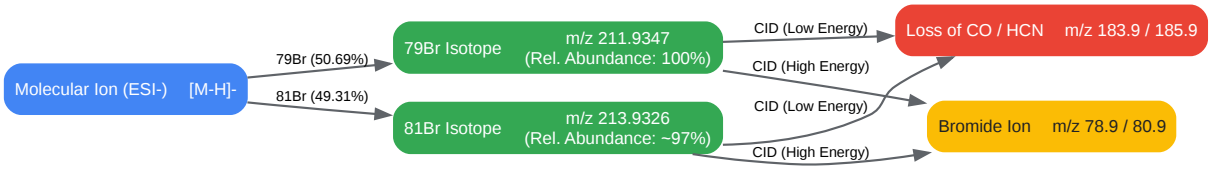

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Fig 2: ESI- HRMS isotopic distribution and primary collision-induced dissociation pathways.

References

- Glamočlija, U., et al. "Synthesis, Biological Evaluation and Docking Studies of Benzoxazoles Derived from Thymoquinone." Molecules, vol. 23, no. 12, 2018, p. 3297. MDPI.[Link]
- Scharf, D. H., et al. "Alternative Benzoxazole Assembly Discovered in Anaerobic Bacteria Provides Access to Privileged Heterocyclic Scaffold." Angewandte Chemie International

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Edition, vol. 61, no. 32, 2022, e202205409. PubMed Central.[Link]

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Sources

- 1. Synthesis, Biological Evaluation and Docking Studies of Benzoxazoles Derived from Thymoquinone [mdpi.com]
- 2. Alternative Benzoxazole Assembly Discovered in Anaerobic Bacteria Provides Access to Privileged Heterocyclic Scaffold - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. d-nb.info [d-nb.info]
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